

Essential Safety and Operational Guide for Handling 1-(2,5-Dimethylphenyl)piperazine

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Compound of Interest

Compound Name: 1-(2,5-Dimethylphenyl)piperazine

Cat. No.: B094769

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This guide provides crucial safety and logistical information for the handling and disposal of **1-(2,5-Dimethylphenyl)piperazine**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are compiled to ensure safe laboratory practices.

Chemical Identifier:

- Name: **1-(2,5-Dimethylphenyl)piperazine**
- CAS Number: 1013-25-8[\[1\]](#)[\[2\]](#)
- Synonyms: 1-(2,5-xylyl)piperazine, 4-(2,5-dimethylphenyl)piperazine[\[3\]](#)

Hazard Identification and Classification

1-(2,5-Dimethylphenyl)piperazine is classified as a hazardous chemical. It is crucial to understand its primary hazards before handling.

GHS Hazard Statements:

- Causes severe skin burns and eye damage (H314).[\[1\]](#)[\[4\]](#)
- Harmful if swallowed or in contact with skin.[\[1\]](#)

Signal Word: Danger[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(2,5-Dimethylphenyl)piperazine** to prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles or Face Shield	Must comply with EN166 (EU) or ANSI Z87.1 (US) standards. [1] A face shield is recommended where splashing is a risk.
Skin Protection	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. Nitrile gloves can offer short-term protection.[1][5]
Protective Clothing	A lab coat or other protective clothing is required to prevent skin contact.[1][4]	
Respiratory Protection	Respirator	If ventilation is inadequate or dust/fumes are generated, use a NIOSH/MSHA approved respirator in positive pressure mode.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area, especially in confined spaces.[6]
- An eyewash station and safety shower must be readily accessible.
- Keep the chemical away from heat and sources of ignition.[1]

- Incompatible materials to avoid include strong oxidizing agents.[6]

2. Donning PPE:

- Follow the prescribed sequence for putting on PPE to ensure maximum protection. A suggested workflow is provided in the diagram below.

3. Handling the Chemical:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.[1]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Handle in a well-ventilated place.[3]

4. Doffing PPE:

- Remove PPE carefully to avoid cross-contamination. A recommended procedure is illustrated in the diagram below.

Emergency and First-Aid Procedures

Immediate action is critical in case of exposure.

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Seek immediate medical attention. Wash contaminated clothing before reuse. [1] [4]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4] [6]

Disposal Plan

Proper disposal of **1-(2,5-Dimethylphenyl)piperazine** and its containers is essential to prevent environmental contamination and ensure safety.

Disposal Guidelines:

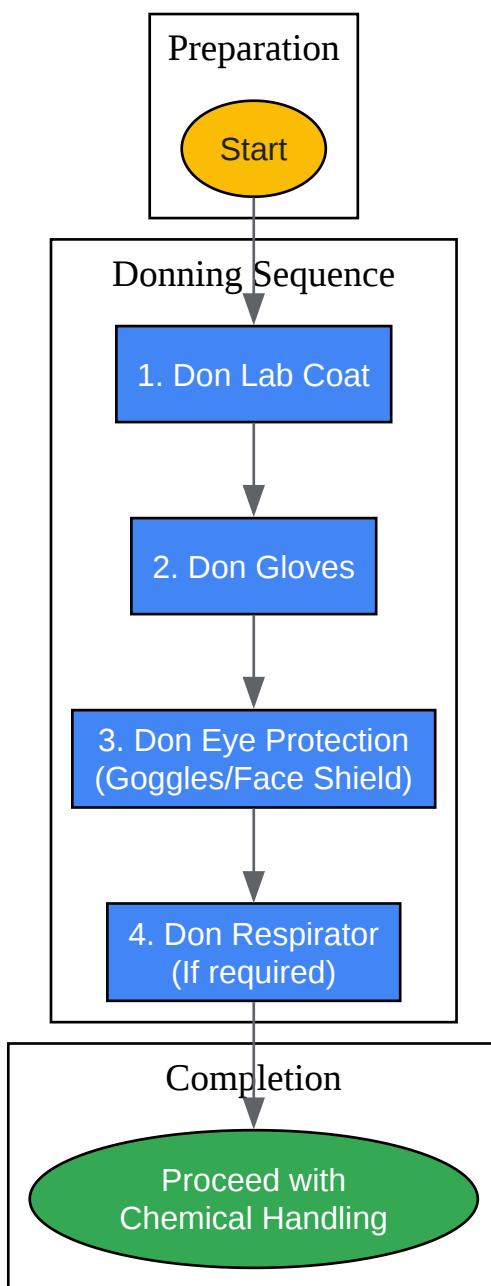
- Dispose of the contents and container to an approved waste disposal plant.[\[1\]](#)[\[6\]](#)
- Keep the chemical in suitable, closed containers for disposal.[\[3\]](#)
- Do not let this chemical enter the environment.[\[6\]](#)

Physical and Chemical Properties

Property	Value
Physical State	Solid [1]
Appearance	White to Light yellow powder or crystal [1][4]
Odor	Odorless [1]
Melting Point/Range	42 - 48 °C / 107.6 - 118.4 °F [1][4]
Boiling Point/Range	154 °C / 309.2 °F @ 10 mmHg [4]

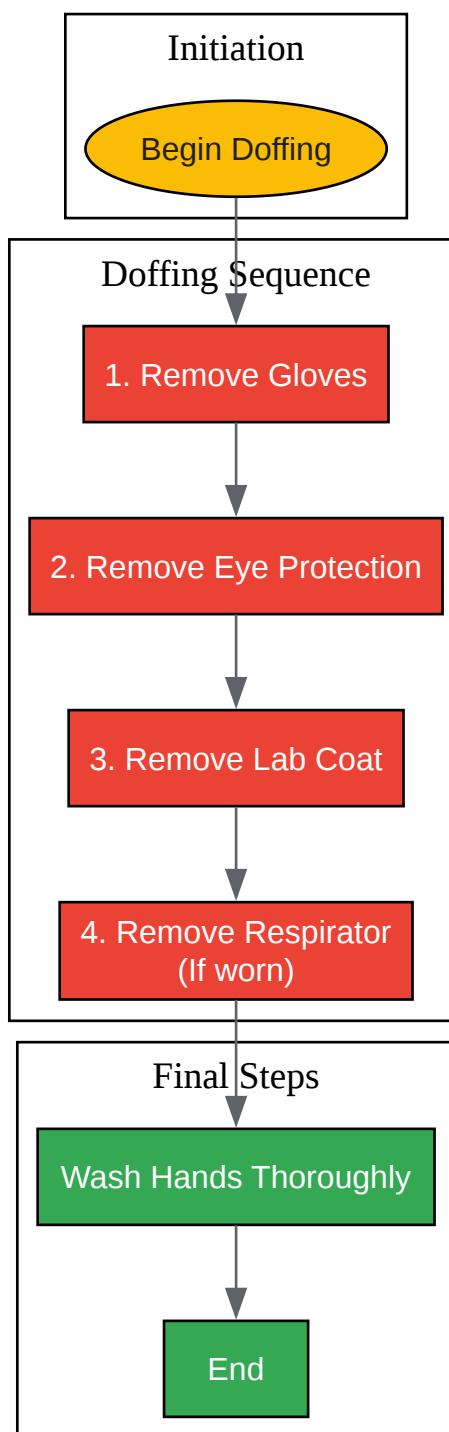
Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **1-(2,5-Dimethylphenyl)piperazine**.



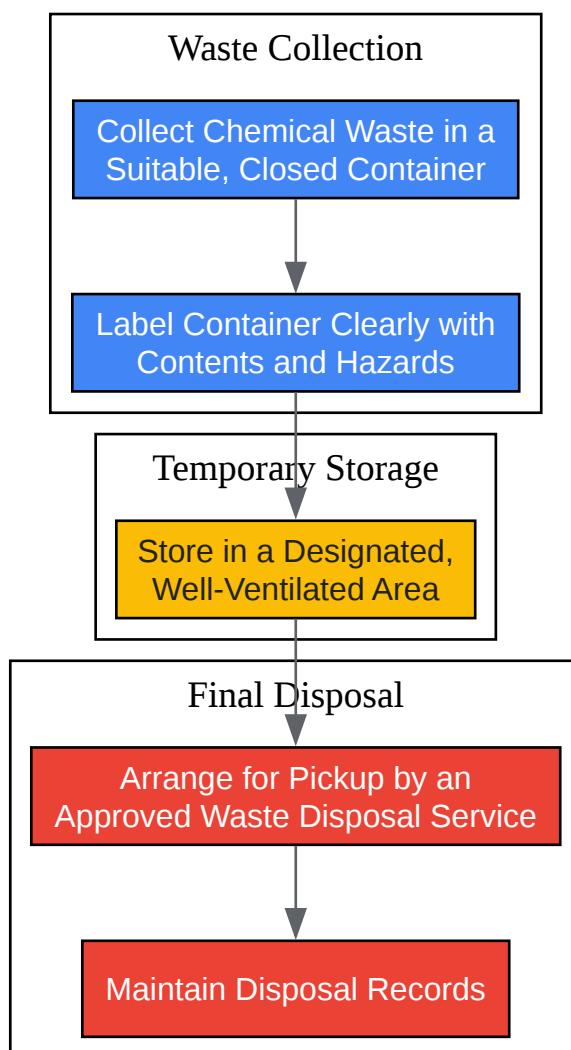
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Caption: PPE Donning Workflow



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Caption: PPE Doffing Workflow



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Caption: Chemical Waste Disposal Workflow

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